

Technical Guide: 2-Methylborazine (B-Methylborazine)

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Compound of Interest

Compound Name: 2-Methylborazine

CAS No.: 21127-95-7

Cat. No.: B15397186

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Executive Summary

2-Methylborazine (CAS: 21127-95-7), often termed "inorganic toluene," is a boron-nitrogen heterocycle where one boron atom of the borazine ring is substituted with a methyl group.^{[1][2][3][4][5]} It serves as a critical model compound for understanding the electronic perturbations in BN-isosteres of aromatic systems and acts as a volatile single-source precursor for boron carbonitride (BCN) ceramic films.

For drug development professionals, **2-Methylborazine** represents the fundamental building block for 1,2-azaborine scaffolds—bioisosteres of benzene that offer improved solubility and distinct metabolic profiles in kinase inhibitors (e.g., PDE10A targets).

Chemical Identity & Physical Constants

Nomenclature Clarification

The numbering of the borazine ring typically assigns nitrogen atoms to positions 1, 3, and 5, and boron atoms to positions 2, 4, and 6. Therefore, **2-Methylborazine** refers to the B-substituted isomer (

-methylborazine). This distinction is vital as

-methylborazine (1-methylborazine) has significantly different hydrolytic stability and electronic properties.

Key Data Table[3][6][7]

Property	Value	Notes / Conditions
CAS Number	21127-95-7	Specific to B-methyl isomer
IUPAC Name	2-Methyl-1,3,5,2,4,6-triazatriborinane	Also: 2-methylborazine
Molecular Formula		
Molecular Weight	94.53 g/mol	
Vapor Pressure	27.0 mmHg	At 0 °C [1]
Boiling Point	~87 °C (extrapolated)	Less volatile than borazine (55°C)
Density	~0.86 g/mL	Estimated based on homologues
Physical State	Colorless Liquid	At Standard Temperature & Pressure
Solubility	Soluble in ethers, aromatics	Reacts violently with water/alcohols

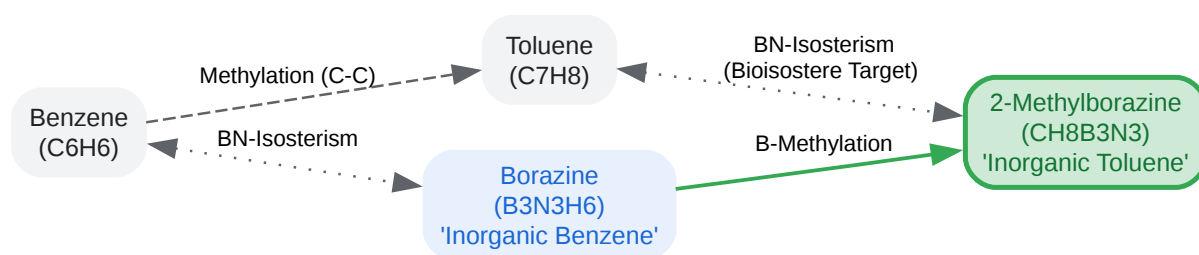
Structural Analysis: The "Inorganic Toluene"

2-Methylborazine is isoelectronic with toluene. However, the polarity of the B-N bonds creates a localized electronic environment distinct from the delocalized

-system of toluene.

Graphviz Diagram: Structural Relationships

The following diagram illustrates the isosteric relationship and the synthesis logic.



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Caption: Structural analogy between the benzene/toluene system and the borazine/**2-methylborazine** system, highlighting the BN-isosterism relevant to medicinal chemistry.

Synthesis Protocols

The synthesis of unsymmetrically substituted borazines requires precise control to prevent poly-substitution. Two primary routes are established: the Methylidiborane Route (Industrial/Scale) and the Organolithium Route (Laboratory Precision).

Protocol A: Controlled Alkylation of Borazine (Laboratory Scale)

This method is preferred for high-purity applications where isomer separation is difficult.

Reagents:

- Borazine () - Freshly prepared or distilled.
- Methyllithium () - 1.6 M in diethyl ether.
- Solvent: Anhydrous Diethyl Ether ().

Workflow:

- Setup: Flame-dry a Schlenk flask and maintain a strict or Ar atmosphere. Borazine is highly moisture-sensitive.
- Charging: Condense Borazine (1.0 equiv) into the flask at -78 °C (dry ice/acetone bath).
- Addition: Add (1.0 equiv) dropwise over 30 minutes. Crucial: Excess leads to di- and tri-methylated byproducts.
- Reaction: Allow the mixture to warm slowly to Room Temperature (RT) over 2 hours. The solution will turn slightly cloudy due to LiH precipitation.
- Quenching/Workup: No aqueous quench! The product is isolated directly by trap-to-trap fractionation under high vacuum.
 - Trap 1 (-45 °C): Retains higher alkylated products.
 - Trap 2 (-80 °C): Collects **2-Methylborazine**.
 - Trap 3 (-196 °C): Collects solvent and unreacted borazine.

Protocol B: Thermal Dehydrogenation (Scale-Up)

Reaction of methyldiborane with ammonia.

Note: This route produces a statistical mixture of isomers (mono-, di-, tri-methyl) requiring difficult fractional distillation.

Reactivity & Stability

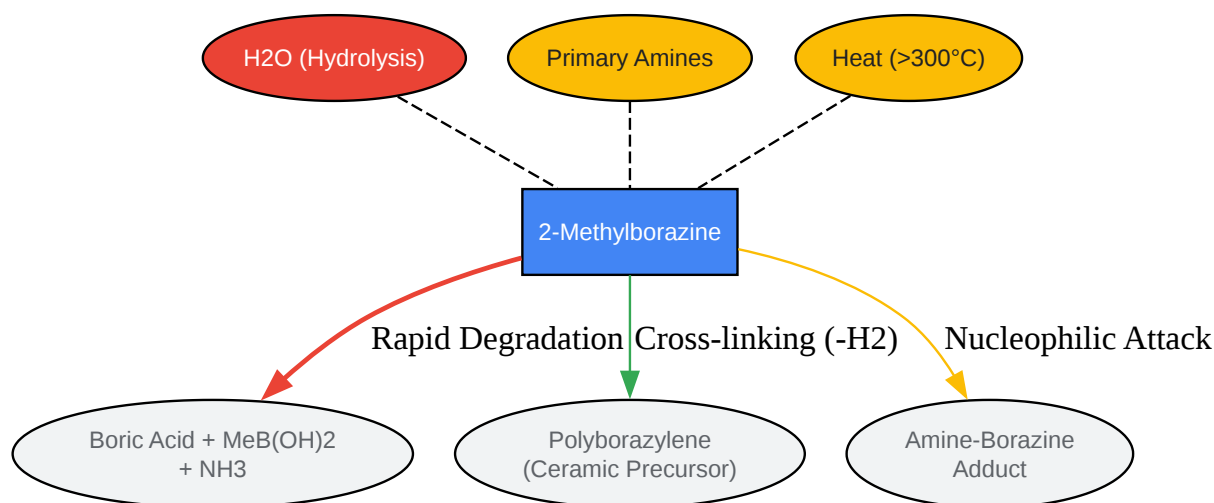
Hydrolytic Instability

Unlike toluene, **2-Methylborazine** is hydrolytically unstable. The B-N bond is polarized (), making the boron atom susceptible to nucleophilic attack by water.

Degradation Pathway:

Result: Complete destruction of the ring, releasing ammonia and boric/boronic acids.

Graphviz Diagram: Reactivity Profile



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Caption: Reactivity profile of **2-Methylborazine** showing its high sensitivity to moisture (hydrolysis) and its utility as a ceramic precursor under thermal stress.

Applications in Drug Development & Materials

Medicinal Chemistry: The BN-Isostere Strategy

In drug discovery, replacing a phenyl ring with a borazine or azaborine ring (BN-isosterism) can improve a compound's physicochemical properties without altering its steric bulk.

- Solubility: The polar B-N bonds increase aqueous solubility compared to the lipophilic C=C bonds.
- Metabolic Stability: The borazine ring can alter the site of metabolic attack (e.g., blocking P450 oxidation sites).
- Target: **2-Methylborazine** serves as a precursor to 1,2-azaborines, which have shown efficacy in PDE10A inhibitors for CNS disorders [2].

Materials Science: CVD Precursors

2-Methylborazine is a volatile liquid used in Chemical Vapor Deposition (CVD) to deposit Boron Carbonitride (BCN) films. The pre-existing B-C bond ensures carbon incorporation into the BN lattice, tuning the bandgap of the resulting semiconductor.

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